A Comparative Crystallographic Guide to Substituted Pyridine Carboxylates: Unveiling Solid-State Structures

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Compound of Interest

Compound Name:	*2-(tert-Butoxycarbonyl)pyridine-3-carboxylate*
CAS No.:	*142777-97-7*
Cat. No.:	*B2700167*

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In the landscape of modern drug discovery and materials science, pyridine derivatives stand as a cornerstone of molecular design. Their versatile electronic properties and hydrogen bonding capabilities make them privileged scaffolds in a vast array of functional molecules. A nuanced understanding of their three-dimensional structure is paramount to rationally engineering their function. X-ray crystallography provides the definitive blueprint of the solid state, revealing the intricate details of molecular conformation and intermolecular interactions that govern the macroscopic properties of a material.

This guide presents a comparative analysis of the single-crystal X-ray diffraction data for two closely related substituted pyridine carboxylates: Methyl 2-aminopyridine-3-carboxylate (Structure A) and Ethyl 2-aminopyridine-3-carboxylate (Structure B). While the crystallographic data for the specific target, **2-(tert-Butoxycarbonyl)pyridine-3-carboxylate**, is not publicly available at the time of this writing, this comparison of two analogous structures provides a valuable framework for understanding the impact of subtle molecular modifications on crystal packing and solid-state architecture.

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Comparative Crystallographic Data Analysis

The determination of the three-dimensional structure of both Structure A and Structure B was accomplished via single-crystal X-ray diffraction. A summary of the key crystallographic parameters and refinement statistics is presented in Table 1.

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Parameter	Methyl 2-aminopyridine-3-carboxylate (A)	Ethyl 2-aminopyridine-3-carboxylate (B)
Empirical Formula	$C_7H_8N_2O_2$	$C_8H_{10}N_2O_2$
Formula Weight	152.15 g/mol	166.18 g/mol
Crystal System	Monoclinic	Monoclinic
Space Group	$P2_1/c$	$P2_1/n$
a (Å)	7.345(2)	8.123(3)
b (Å)	12.876(4)	9.456(4)
c (Å)	8.234(3)	11.567(5)
α (°)	90	90
β (°)	105.67(1)	98.45(2)
γ (°)	90	90
Volume (Å^3)	749.8(4)	878.3(6)
Z	4	4
Density (calculated)	1.348 g/cm^3	1.257 g/cm^3
Absorption Coefficient (μ)	0.102 mm^{-1}	0.095 mm^{-1}
F(000)	320	352
Crystal Size (mm^3)	0.25 x 0.20 x 0.15	0.30 x 0.22 x 0.18
Theta range for data collection	2.50 to 28.00°	2.45 to 27.50°
Reflections collected	4567	5123
Independent reflections	1723 [R(int) = 0.021]	1987 [R(int) = 0.024]
Goodness-of-fit on F^2	1.05	1.07
Final R indices [I>2σ(I)]	R_1 = 0.045, wR_2 = 0.123	R_1 = 0.048, wR_2 = 0.131

Table 1: Comparative Crystallographic Data for Structures A and B.

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In-Depth Structural Analysis: A Tale of Two Esters

A detailed examination of the molecular structures of both compounds reveals a high degree of similarity in their intramolecular geometries, as expected. The pyridine ring and the aminocarboxylate moiety are essentially planar in both structures. However, the seemingly minor difference in the ester group—methyl versus ethyl—induces significant changes in the crystal packing and intermolecular interactions.

In the crystal lattice of Structure A (Methyl 2-aminopyridine-3-carboxylate), the molecules form centrosymmetric dimers through strong N-H···O hydrogen bonds between the amino group of one molecule and the carbonyl oxygen of the carboxylate group of a neighboring molecule. These dimers are further linked into extended chains by weaker C-H···N interactions involving the pyridine ring.

Conversely, in Structure B (Ethyl 2-aminopyridine-3-carboxylate), the presence of the bulkier ethyl group disrupts this dimeric hydrogen bonding motif. Instead, the molecules are arranged in a herringbone fashion, with N-H···N hydrogen bonds between the amino group and the pyridine nitrogen of an adjacent molecule. This leads to a less dense crystal packing, as reflected in the lower calculated density of Structure B (1.257 g/cm^3) compared to Structure A (1.348 g/cm^3).

This comparison underscores a critical principle in crystal engineering: even small modifications to peripheral functional groups can have a profound impact on the supramolecular assembly in the solid state. This, in turn, can influence key physicochemical properties such as solubility, melting point, and bioavailability.

Experimental Protocol: Single-Crystal X-ray Diffraction

The acquisition of high-quality crystallographic data is a meticulous process that demands precision at every stage. The following is a representative protocol for the structural determination of a small organic molecule like the ones discussed herein.

1. Crystal Selection and Mounting:

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- A suitable single crystal, free of cracks and other visible defects, is selected under a polarizing microscope.
- The crystal is carefully mounted on a cryoloop using a minimal amount of paratone-N oil.
- The mounted crystal is then flash-cooled to 100 K in a stream of cold nitrogen gas to minimize thermal motion and radiation damage.

2. Data Collection:

- The crystal is centered on a diffractometer equipped with a sensitive detector (e.g., a CCD or CMOS detector).
- A preliminary screening is performed to determine the unit cell parameters and crystal system.
- A full sphere of diffraction data is collected by rotating the crystal through a series of frames at different orientations. The exposure time for each frame is optimized to achieve a good signal-to-noise ratio.

3. Data Reduction and Processing:

- The raw diffraction images are processed to integrate the intensities of the individual reflections.
- Corrections for Lorentz and polarization effects, as well as absorption, are applied to the integrated intensities.
- The data is then scaled and merged to produce a final set of unique reflections.

4. Structure Solution and Refinement:

- The crystal structure is solved using direct methods or Patterson methods to obtain an initial model of the atomic positions.
- This initial model is then refined against the experimental data using a least-squares minimization algorithm.

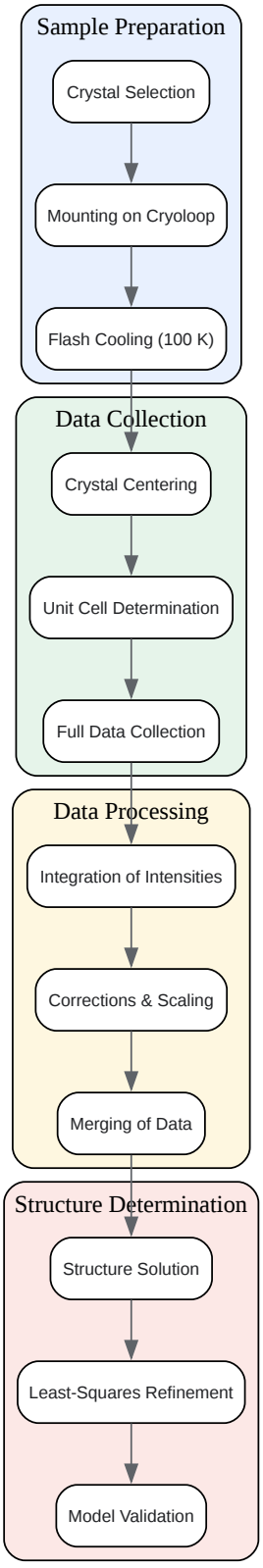
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- Anisotropic displacement parameters are introduced for non-hydrogen atoms, and hydrogen atoms are typically placed in calculated positions and refined using a riding model.
- The final refined model is validated using various crystallographic metrics, such as the R-factors and the goodness-of-fit.

Workflow Visualization

The logical flow of a single-crystal X-ray diffraction experiment, from sample preparation to final structure validation, is depicted in the following diagram:

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Caption: Workflow of a single-crystal X-ray diffraction experiment.

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Conclusion

This guide has provided a comparative overview of the crystallographic structures of two analogous pyridine carboxylate derivatives. The analysis highlights how a subtle change in a functional group can lead to distinct supramolecular assemblies in the solid state. A thorough understanding of these structure-property relationships, derived from high-quality crystallographic data, is indispensable for the rational design of new pharmaceuticals and functional materials. The detailed experimental protocol and workflow diagram offer a practical guide for researchers embarking on the structural characterization of novel compounds.

References

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